

Protocol for Preparing 0.5M MES Sodium Salt Buffer

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Compound of Interest

Compound Name: MES sodium salt

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This document provides a detailed protocol for the preparation of a 0.5M MES (2-(N-morpholino)ethanesulfonic acid) sodium salt buffer. This buffer is commonly used in a variety of biological and biochemical research applications due to its favorable characteristics, including its pKa near neutral pH and its minimal interference with many biological reactions.

Key Buffer Characteristics

The pertinent physicochemical properties of **MES sodium salt** are summarized in the table below. This information is essential for accurate buffer preparation and application.

Parameter	Value	Reference
Molecular Weight	217.22 g/mol	[1] [2] [3] [4] [5]
pKa (at 25°C)	~6.1	[1] [6] [7]
Useful pH Range	5.5 - 6.7	[1] [6] [7]
Desired Concentration	0.5 M	
Final Volume	1 L	

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing 1 liter of 0.5M **MES sodium salt** buffer.

Materials:

- **MES sodium salt** (MW: 217.22 g/mol)
- Deionized or distilled water
- Hydrochloric acid (HCl), 1N or 5N solution
- A calibrated pH meter
- A magnetic stirrer and stir bar
- A 1 L graduated cylinder
- A 1 L beaker or flask
- Weighing paper or boat
- A laboratory balance

Procedure:

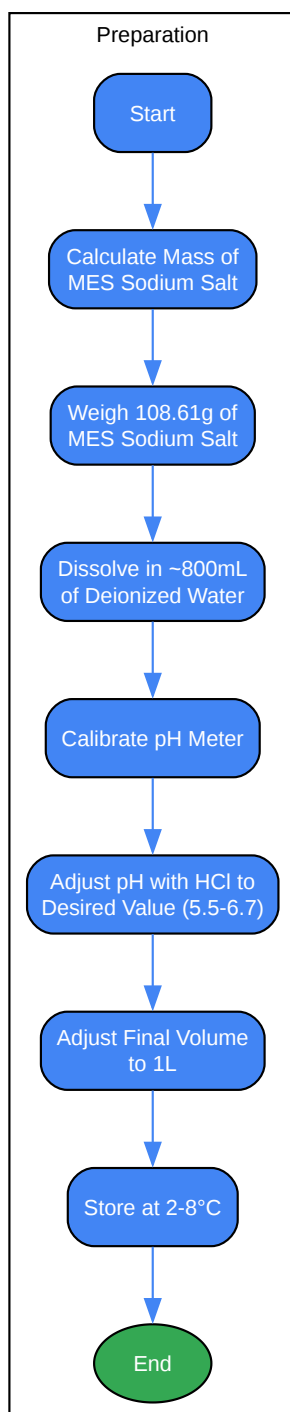
- Calculate the required mass of **MES sodium salt**: To prepare 1 L of a 0.5M solution, the required mass is calculated as follows: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 $\text{Mass (g)} = 0.5 \text{ mol/L} \times 217.22 \text{ g/mol} \times 1 \text{ L} = 108.61 \text{ g}$
- Dissolve the **MES sodium salt**: a. Measure approximately 800 mL of deionized water into a 1 L beaker. b. Place the beaker on a magnetic stirrer and add a stir bar. c. Weigh out 108.61 g of **MES sodium salt** and add it to the water while stirring. d. Continue stirring until the **MES sodium salt** is completely dissolved.
- Adjust the pH: a. Calibrate the pH meter according to the manufacturer's instructions. b. Place the calibrated pH electrode into the **MES sodium salt** solution. c. The initial pH of the solution will be alkaline, outside the desired buffering range. d. Slowly add 1N or 5N HCl dropwise while continuously monitoring the pH. e. Continue adding HCl until the desired pH

within the effective buffering range of MES (typically between 5.5 and 6.7) is reached. Be cautious not to overshoot the target pH.

- Final Volume Adjustment: a. Once the desired pH is stable, remove the pH electrode and rinse it with deionized water. b. Carefully transfer the buffer solution to a 1 L graduated cylinder. c. Add deionized water to bring the final volume to exactly 1 L. d. Transfer the buffer to a labeled, clean, and sterile storage bottle.
- Storage: Store the 0.5M **MES sodium salt** buffer at 2-8°C. For long-term storage or critical applications, sterile filtration through a 0.22 µm filter is recommended.

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the 0.5M **MES sodium salt** buffer.



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Caption: Workflow for 0.5M **MES Sodium Salt** Buffer Preparation.

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